Methyl 4-chloronicotinate Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Methyl 4-chloronicotinate hydrochloride*
CAS No.:	*1351479-18-9*
Cat. No.:	*B597373*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-chloronicotinate hydrochloride is a heterocyclic organic compound that serves as a key intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds. Its pyridine ring structure, substituted with a chloro group and a methyl ester, makes it a versatile building block for the development of novel molecules with diverse biological activities. This technical guide provides an in-depth overview of the physical properties of **methyl 4-chloronicotinate hydrochloride**, detailed experimental protocols for their determination, and its application in synthetic chemistry, particularly in the formation of carbon-carbon and carbon-nitrogen bonds crucial for drug discovery.

Physical Properties

A comprehensive understanding of the physical properties of **methyl 4-chloronicotinate hydrochloride** is essential for its handling, storage, and application in chemical synthesis. The key physical data for this compound are summarized in the table below.

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Property	Value	Reference
Molecular Formula	$C_7H_6ClNO_2 \cdot HCl$	[1]
Molecular Weight	208.04 g/mol	[1]
CAS Number	1351479-18-9	[1][2]
Appearance	White to off-white solid	
Purity	≥95%	[1]
Melting Point	Not explicitly found	
Boiling Point	Not explicitly found	
Solubility	Soluble in water, ethanol, and Dimethyl Sulfoxide (DMSO)	[3][4][5][6][7]
Storage	Room temperature or 2-8°C	[1]

Experimental Protocols

Detailed methodologies are critical for the accurate and reproducible determination of the physical properties of chemical compounds. The following sections outline standard experimental protocols that can be adapted for **methyl 4-chloronicotinate hydrochloride**.

Melting Point Determination

The melting point of a solid crystalline substance is a key indicator of its purity.[8] A sharp melting range typically signifies a high degree of purity, while a broad melting range often indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Gallenkamp or similar)
- Capillary tubes (sealed at one end)
- Spatula

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- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Ensure the **methyl 4-chloronicotinate hydrochloride** sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a preliminary rapid heat to quickly determine an approximate melting range.
- Allow the apparatus to cool.
- Prepare a new sample and set the heating rate to a slow and constant rate (e.g., 1-2 °C per minute) around the previously determined approximate melting point.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid crystal melts (the clear point). This range is the melting point of the sample.

Solubility Assessment

Determining the solubility of a compound in various solvents is crucial for its use in reactions, formulations, and purification processes.[3][5][6]

Apparatus:

- Vials or test tubes
- Magnetic stirrer and stir bars
- Analytical balance

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- Volumetric flasks and pipettes

Procedure for Qualitative Solubility:

- To a test tube, add a small, known amount of **methyl 4-chloronicotinate hydrochloride** (e.g., 10 mg).
- Add a small volume of the desired solvent (e.g., water, ethanol, DMSO) in increments (e.g., 0.1 mL).
- After each addition, stir or vortex the mixture vigorously for a set period (e.g., 1-2 minutes).
- Visually inspect the solution for the presence of undissolved solid.
- Continue adding solvent until the solid is completely dissolved.
- Record the approximate volume of solvent required to dissolve the known mass of the compound.

Procedure for Quantitative Solubility:

- Prepare a saturated solution by adding an excess amount of **methyl 4-chloronicotinate hydrochloride** to a known volume of the solvent in a vial.
- Seal the vial and stir the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant liquid using a filtered syringe to avoid transferring any solid particles.
- Dilute the supernatant to a known volume with a suitable solvent.
- Determine the concentration of the dissolved compound using an appropriate analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

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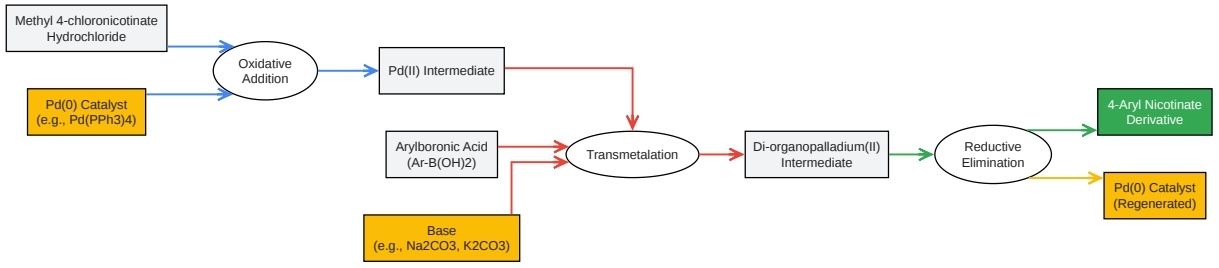
- Calculate the solubility in units such as mg/mL or mol/L.

Synthetic Applications and Reaction Pathways

Methyl 4-chloronicotinate hydrochloride is a valuable precursor in the synthesis of more complex molecules, particularly those with applications in drug discovery. The chloro-substituent at the 4-position of the pyridine ring is susceptible to nucleophilic substitution and is a key handle for palladium-catalyzed cross-coupling reactions, such as the Suzuki and Buchwald-Hartwig amination reactions.[9][10][11][12][13][14][15][16][17] These reactions are fundamental in medicinal chemistry for the creation of biaryl structures and aryl amines, which are common motifs in biologically active compounds, including modulators of nicotinic acetylcholine receptors (nAChRs).[18][19][20][21][22]

Suzuki Coupling Reaction Pathway

The Suzuki coupling reaction is a powerful method for forming carbon-carbon bonds. In the context of **methyl 4-chloronicotinate hydrochloride**, it can be utilized to couple an aryl or heteroaryl group at the 4-position of the pyridine ring.



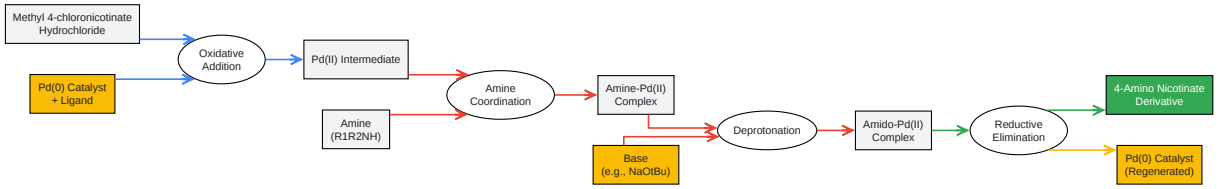
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Caption: Catalytic cycle of a Suzuki coupling reaction with methyl 4-chloronicotinate.

Buchwald-Hartwig Amination Pathway

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The Buchwald-Hartwig amination is a versatile method for the formation of carbon-nitrogen bonds. This reaction allows for the introduction of a wide range of primary and secondary amines at the 4-position of the pyridine ring of **methyl 4-chloronicotinate hydrochloride**.



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Caption: Catalytic cycle of a Buchwald-Hartwig amination with methyl 4-chloronicotinate.

Conclusion

Methyl 4-chloronicotinate hydrochloride is a valuable and versatile building block for synthetic organic chemistry. Its physical properties and chemical reactivity make it an important intermediate in the development of novel compounds with potential applications in the pharmaceutical and agrochemical industries. The ability to undergo efficient cross-coupling reactions, such as the Suzuki and Buchwald-Hartwig aminations, provides a powerful tool for medicinal chemists to access a wide range of substituted pyridine derivatives for lead discovery and optimization. The information provided in this technical guide serves as a comprehensive resource for researchers and scientists working with this important chemical intermediate.

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